

Using dibutyltin oxide for selective tosylation of chiral diols

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Compound of Interest

Compound Name: (S)-2-HYDROXYBUTYL P-TOSYLATE

CAS No.: 143731-32-2

Cat. No.: B118224

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Application Note & Protocol

Topic: High-Regioselectivity Tosylation of Chiral Diols Using Catalytic Dibutyltin Oxide

Audience: Researchers, scientists, and drug development professionals.

Executive Summary: Precision Engineering of Chiral Architectures

The selective functionalization of hydroxyl groups within polyol-containing molecules is a cornerstone of modern organic synthesis, particularly in the construction of complex pharmaceuticals and natural products. Chiral diols, as prevalent structural motifs, present a significant challenge: how to differentiate and selectively react with one hydroxyl group in the presence of another, often of similar reactivity. This guide details the theory and application of dibutyltin oxide (Bu_2SnO) as a powerful catalytic tool to achieve highly regioselective monotosylation of diols. By transiently forming a dibutylstannylene acetal intermediate, this method activates a specific hydroxyl group, directing the tosylation with remarkable precision.

We will explore the underlying mechanism, provide detailed, field-tested protocols for achieving optimal results with catalyst loadings as low as 0.005 mol%, and offer expert insights into troubleshooting and optimization.

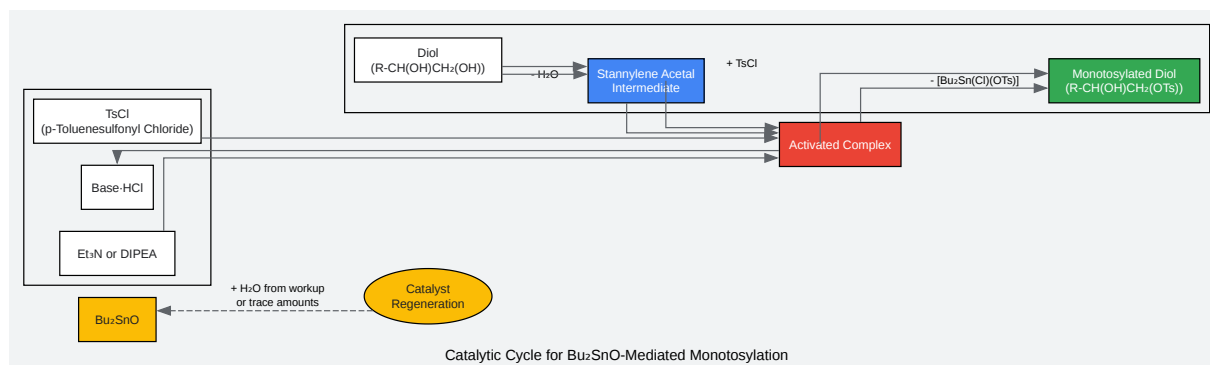
Mechanistic Insights: The Stannylenic Acetal Directing Group

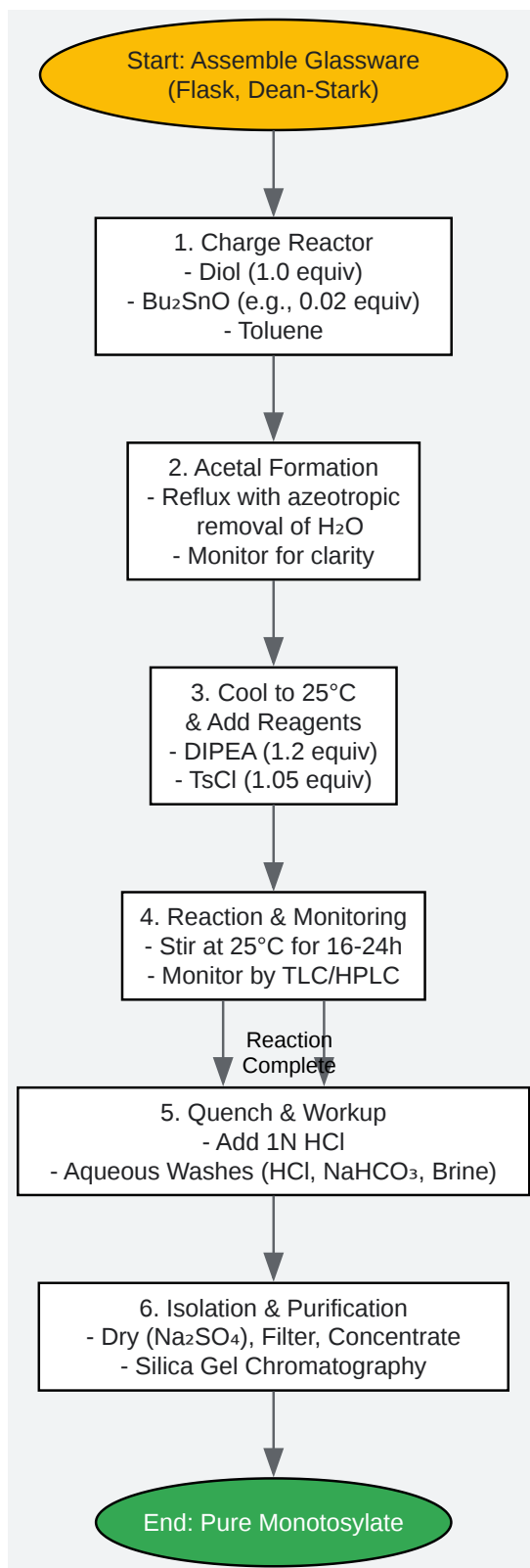
The efficacy of dibutyltin oxide in selective tosylation stems from its ability to form a five-membered cyclic stannylenic acetal with a 1,2-diol. This intermediate is the linchpin of the entire process, serving to differentiate the two hydroxyl oxygens.

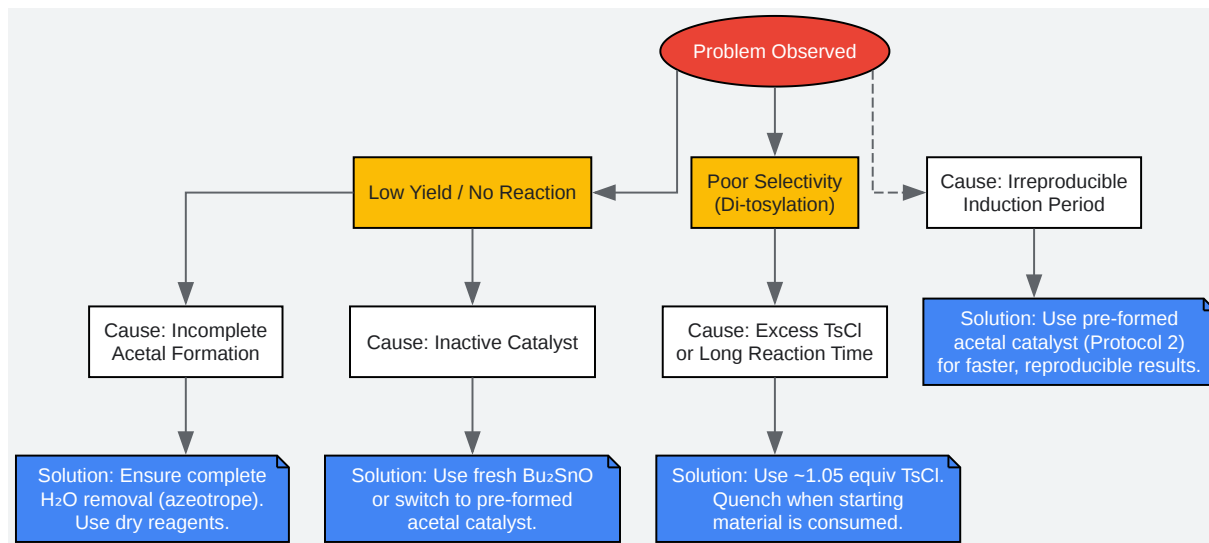
The catalytic cycle proceeds through several key stages:

- **Acetal Formation:** The diol reacts with Bu_2SnO , typically with azeotropic removal of water, to form a dibutylstannylenic acetal. This step is often the rate-limiting part of the cycle when starting with Bu_2SnO .
- **Coordination & Activation:** The stannylenic acetal is not merely a protecting group; it actively participates in the reaction. In non-coordinating solvents, these acetals can form dimers or higher-order oligomers. The coordination environment around the tin atom activates one of the oxygen atoms, rendering it more nucleophilic. For primary-secondary diols, the primary oxygen is preferentially activated due to reduced steric hindrance.^[1]
- **Nucleophilic Attack:** The activated oxygen atom attacks the electrophilic sulfur of the *p*-toluenesulfonyl chloride (TsCl). A base, typically a tertiary amine like triethylamine (Et_3N) or *N,N*-diisopropylethylamine (DIPEA), serves a dual role: it scavenges the HCl generated and can act as a ligand to the tin atom, facilitating catalyst turnover.^[2]
- **Catalyst Regeneration:** Following tosylation, the intermediate collapses, releasing the monotosylated product and regenerating a tin species that re-enters the catalytic cycle.

The ability of a substrate to form a stable five-membered chelate is a strong predictor of success. For internal 1,2-diols, an α -heteroatom (like an ether oxygen) positioned *cis* to the hydroxyl groups can dramatically accelerate the reaction and enhance selectivity by forming a favorable five-membered intermediate chelate.^[2]







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Sources

- 1. cdnsiencepub.com [cdnsiencepub.com]
- 2. Dibutyltin Oxide Catalyzed Selective Sulfonylation of α -Chelatable Primary Alcohols [organic-chemistry.org]
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